

# 2,4-Dichloro-5-(4-nitrophenoxy)phenol CAS number and molecular structure

**Author:** BenchChem Technical Support Team. **Date:** November 2025

## Compound of Interest

Compound Name: 2,4-Dichloro-5-(4-nitrophenoxy)phenol

Cat. No.: B044424

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## An In-depth Technical Guide to 2,4-Dichloro-5-nitrophenol

Note: The following guide pertains to 2,4-Dichloro-5-nitrophenol, as extensive data is available for this compound. The initially requested "2,4-Dichloro-5-(4-nitrophenoxy)phenol" did not yield specific search results, suggesting a possible misnomer.

This technical guide provides a comprehensive overview of 2,4-Dichloro-5-nitrophenol, including its chemical identity, physical properties, synthesis protocols, and key applications. The information is intended for researchers, scientists, and professionals in drug development and chemical synthesis.

## Chemical Identity and Properties

2,4-Dichloro-5-nitrophenol is a significant chemical intermediate, particularly in the agrochemical and pharmaceutical industries.<sup>[1][2]</sup> Its molecular structure consists of a phenol ring substituted with two chlorine atoms and a nitro group.<sup>[1]</sup>

Molecular Structure:

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## References

- 1. nbino.com [nbino.com]
- 2. 2,4-Dichloro-5-Nitrophenol [myskinrecipes.com]
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